

An In-depth Technical Guide to the Spectroscopic Data of N-benzylhydroxylamine

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Compound of Interest

Compound Name: *N*-benzylhydroxylamine

CAS No.: 622-30-0

Cat. No.: B1273276

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This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **N-benzylhydroxylamine**. It is intended for researchers, scientists, and professionals in drug development who require detailed spectroscopic information and experimental protocols for this compound.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **N-benzylhydroxylamine**, primarily based on its hydrochloride salt form, which is the common commercial and experimental form.

Table 1: ^1H NMR Data for **N-benzylhydroxylamine** Hydrochloride

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Solvent
~7.3-7.5	m	5H	Aromatic protons (C ₆ H ₅)	DMSO-d ₆
~4.1	s	2H	Methylene protons (-CH ₂ -)	DMSO-d ₆
~9.5-11.5	br s	2H	Hydroxyl (-OH) and Ammonium (-NH ⁺ -) protons	DMSO-d ₆

Note: The chemical shifts of the -OH and -NH⁺- protons are broad and can vary significantly with concentration and temperature. Data is primarily sourced from publicly available spectra.

[\[1\]](#)[\[2\]](#)

Table 2: ¹³C NMR Data for **N-benzylhydroxylamine** Hydrochloride

Chemical Shift (ppm)	Assignment	Solvent
~135	Aromatic C (quaternary)	DMSO-d ₆
~128-129	Aromatic CH	DMSO-d ₆
~55	Methylene C (-CH ₂ -)	DMSO-d ₆

Note: Carbon NMR data for the hydrochloride salt is available in spectral databases.[\[1\]](#)[\[3\]](#)

Table 3: IR Absorption Data for **N-benzylhydroxylamine** Hydrochloride

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3200-2600	Broad	O-H and N-H stretching
~3030	Medium	Aromatic C-H stretching
~2900	Medium	Aliphatic C-H stretching
~1600, 1495, 1450	Medium-Strong	Aromatic C=C stretching
~1400	Medium	C-N stretching
~1050	Medium	C-O stretching
~740, 690	Strong	Aromatic C-H bending (out-of-plane)

Note: The IR data is based on Attenuated Total Reflectance (ATR) measurements of the solid hydrochloride salt.[\[1\]](#)[\[4\]](#)

Table 4: Mass Spectrometry Data for **N-benzylhydroxylamine**

m/z	Relative Intensity (%)	Assignment
123	High	[M] ⁺ (Molecular ion of the free base)
106	Moderate	[M-OH] ⁺
91	High	[C ₇ H ₇] ⁺ (Tropylium ion)
77	Moderate	[C ₆ H ₅] ⁺ (Phenyl ion)

Note: The mass spectrum of **N-benzylhydroxylamine** (as the free base) would be expected to show a molecular ion at m/z 123. The fragmentation pattern is predicted based on common fragmentation pathways for benzyl compounds. The exact mass of **N-benzylhydroxylamine** is approximately 123.0684 g/mol .[\[5\]](#)

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data presented above.

2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Weigh approximately 5-20 mg of **N-benzylhydroxylamine** hydrochloride for ^1H NMR, or 20-50 mg for ^{13}C NMR.[\[6\]](#)[\[7\]](#)
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent, such as DMSO- d_6 , in a clean, dry vial.[\[7\]](#)[\[8\]](#)
 - Filter the solution through a pipette with a cotton or glass wool plug into a standard 5 mm NMR tube to remove any particulate matter.[\[9\]](#)
 - Cap the NMR tube securely.
- Data Acquisition:
 - The NMR spectra are typically acquired on a 300, 400, or 500 MHz spectrometer.
 - For ^1H NMR, a standard single-pulse experiment is used. Key parameters include a 30-45° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. Typically, 8 to 16 scans are co-added to improve the signal-to-noise ratio.
 - For ^{13}C NMR, a proton-decoupled experiment is performed. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans (typically several hundred to thousands) and a longer acquisition time are required.[\[7\]](#)
 - The spectrometer's magnetic field is locked to the deuterium signal of the solvent. Shimming is performed to optimize the homogeneity of the magnetic field.

2.2 Infrared (IR) Spectroscopy

- Sample Preparation (ATR):

- Place a small amount of solid **N-benzylhydroxylamine** hydrochloride directly onto the crystal of the Attenuated Total Reflectance (ATR) accessory.
- Apply pressure using the anvil to ensure good contact between the sample and the ATR crystal.
- Data Acquisition:
 - The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
 - A background spectrum of the clean, empty ATR crystal is collected first.
 - The sample spectrum is then acquired, typically over a range of 4000 to 400 cm^{-1} .
 - The final spectrum is presented in terms of transmittance or absorbance as a function of wavenumber (cm^{-1}). Typically, 16 to 32 scans are co-added and averaged.

2.3 Mass Spectrometry (MS)

- Sample Preparation:
 - Prepare a dilute solution of **N-benzylhydroxylamine** in a suitable volatile solvent, such as methanol or acetonitrile, at a concentration of approximately 1-10 $\mu\text{g/mL}$.[\[10\]](#)
 - If starting with the hydrochloride salt, the analysis is typically performed under conditions that favor the detection of the protonated free base.
- Data Acquisition:
 - The mass spectrum is obtained using a mass spectrometer, often coupled with a chromatographic separation technique like Gas Chromatography (GC) or Liquid Chromatography (LC).
 - For direct infusion, the sample solution is introduced into the ion source at a constant flow rate.
 - Electrospray ionization (ESI) is a common ionization technique for this type of molecule, which would generate the protonated molecule $[\text{M}+\text{H}]^+$.[\[11\]](#) Electron ionization (EI) can

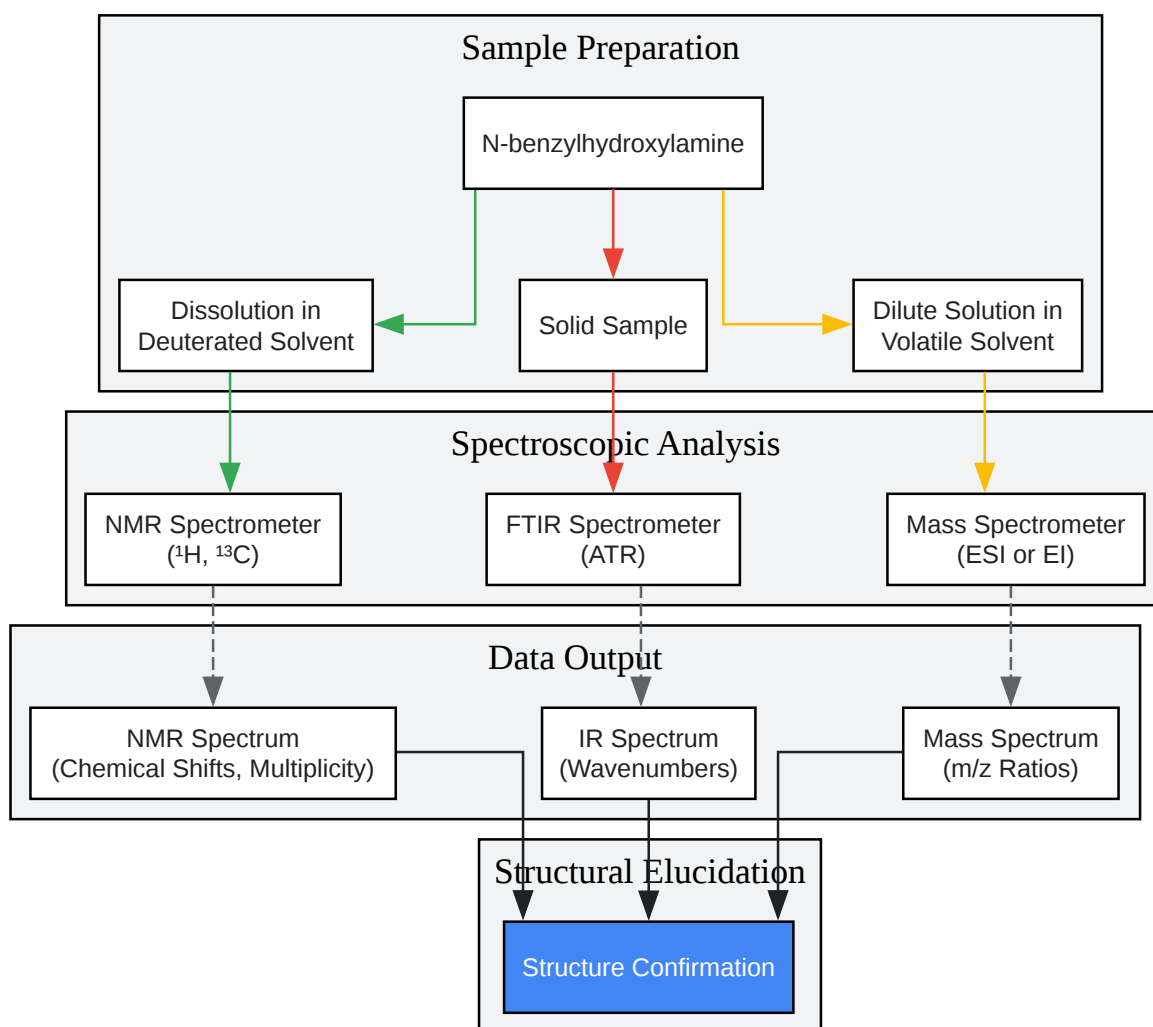
also be used, which typically produces the molecular ion $[M]^+$ and various fragment ions.

[12]

- The ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- The detector records the abundance of each ion, resulting in a mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of a small molecule like **N-benzylhydroxylamine**.



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Caption: Workflow for the spectroscopic analysis of **N-benzylhydroxylamine**.

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